

Technical Master File: Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate
CAS No.:	215120-70-0
Cat. No.:	B12999874

[Get Quote](#)

Executive Summary & Chemical Identity

Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate is a bifunctional cyclohexane scaffold featuring a primary amine (nucleophile) and a tert-butyl ester (acid-labile protecting group).^[1] It is a critical "linker" molecule used to introduce the trans-4-(aminomethyl)cyclohexanecarboxylic acid (Tranexamic acid) motif into drug candidates while maintaining orthogonal protection.^[1]

Unlike its commercially ubiquitous parent (Tranexamic acid) or the reverse-protected analog (Boc-amine/Free acid), this specific derivative is often synthesized in situ or supplied as a salt (HCl/TFA) due to the inherent reactivity of the free amine with atmospheric CO₂.^[1]

Substance Identification

Parameter	Data
Chemical Name	Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate
Common Synonyms	4-(Aminomethyl)cyclohexanecarboxylic acid tert-butyl ester; t-Butyl Tranexamate
CAS Number	Not widely listed (Parent Acid: 1197-18-8; Boc-Amine Analog: 130309-46-5)
Molecular Formula	C ₁₂ H ₂₃ NO ₂
Molecular Weight	213.32 g/mol (Free Base)
Structure	Cyclohexane ring substituted at C1 with -COOC(CH ₃) ₃ and at C4 with -CH ₂ NH ₂
Stereochemistry	Typically trans-1,4 (thermodynamically preferred and bioactive isomer)

Physicochemical Profile (Predicted)

Property	Value / Characteristic	Note
Physical State	Colorless oil or low-melting solid (Free Base); White solid (HCl Salt)	Free base is hygroscopic and absorbs CO ₂ . [1]
Boiling Point	~280°C (Predicted)	Likely decomposes before boiling.
pKa (Amine)	~10.5	Highly basic; forms stable salts.
LogP	~2.3	Moderate lipophilicity due to t-butyl group.
Solubility	Soluble in DCM, EtOAc, MeOH. [1]	Insoluble in water (Free Base); Soluble (Salt).

Hazard Identification & Risk Mitigation (GHS)

As a primary amine, this compound exhibits significant basicity and nucleophilicity.^[1] The following classification is derived from Structure-Activity Relationship (SAR) analysis of analogous cyclohexylamines.

GHS Classification^[1]

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)^[1]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)^[1]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)^{[1][2]}

Signal Word: WARNING

Hazard Statements

- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[3][4]}

Precautionary Statements (Scientific Context)

- P264: Wash hands thoroughly after handling. Rationale: Amines can penetrate the stratum corneum.^[1]
- P280: Wear protective gloves/eye protection. Rationale: High pH of the amine can cause corneal opacity.^[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses.^[2] Rationale: Immediate dilution is critical to prevent alkaline burns.^[1]

Handling & Storage: The "Self-Validating" Protocol

To ensure scientific integrity, handling protocols must account for the compound's specific instabilities: Carbonate Formation (Amine) and Acid Hydrolysis (Ester).

The "Carbonate Trap" (Atmospheric Instability)

Free primary amines readily react with atmospheric CO₂ to form carbamic acid salts (carbamates), appearing as a white crust on the oil.^[1]

- Protocol: Always handle the free base under an inert atmosphere (Nitrogen or Argon).
- Validation: If the clear oil turns cloudy upon exposure to air, it has absorbed CO₂.^[1] Repurify by dissolving in DCM and washing with basic brine (NaOH/NaCl).

The "Acid Trap" (Ester Lability)

The tert-butyl ester is designed to be acid-labile.^[1] It cleaves in the presence of strong acids (TFA, HCl) to yield the carboxylic acid and isobutylene gas.^[1]

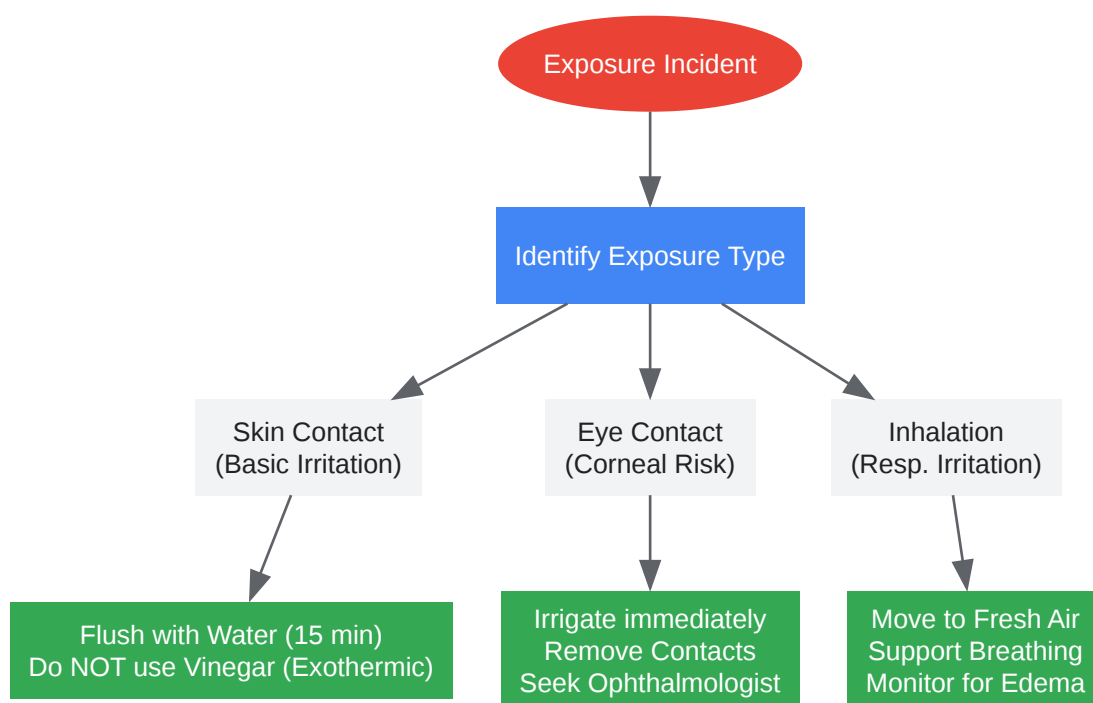
- Protocol: Avoid acidic glassware cleaning solutions (e.g., chromic acid residues).^[1] Do not use acidic drying agents (e.g., unneutralized silica gel) for purification without 1% Triethylamine (TEA) doping.^[1]
- Validation: Monitor by TLC. If a baseline spot (carboxylic acid) appears during storage, acid hydrolysis has occurred.^[1]

Storage Specifications

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Argon backfill required.^[5]
- Container: Amber glass with Teflon-lined cap (prevent leaching from plasticizers).

Emergency Response Workflow

This workflow integrates chemical knowledge with safety procedures.^{[4][6]}



[Click to download full resolution via product page](#)

Figure 1: Emergency Response Decision Tree highlighting the specific prohibition of acidic neutralization on skin due to exothermic reaction risks.

Synthetic Utility & Application Science

For the drug development professional, the value of **Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate** lies in its Orthogonality.^[1] It allows for modification of the amine without affecting the carboxylic acid, which is protected as a bulky, base-stable tert-butyl ester.^{[1][7]}

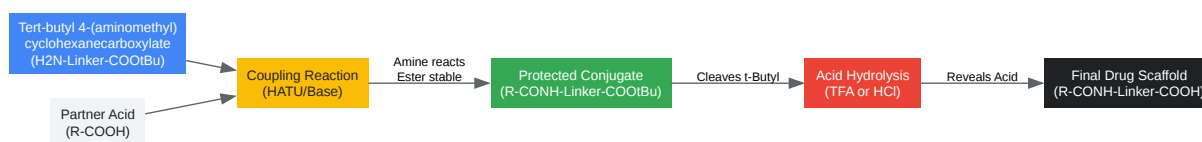
Orthogonal Protection Strategy

This molecule is the "inverse" of the common Boc-protected amino acid.^[1]

- Common Route: Boc-Amine / Free Acid → Couples to Amines.
- This Route: Free Amine / t-Butyl Ester → Couples to Carboxylic Acids.

Experimental Workflow: Amide Coupling

- Activation: Activate the partner Carboxylic Acid (R-COOH) using HATU/DIPEA in DMF.
- Addition: Add **Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate** (1.0 equiv).
- Reaction: Stir at RT for 2–4 hours.
 - Note: The t-butyl ester is stable to HATU/DIPEA (Basic conditions).[1]
- Workup: Dilute with EtOAc, wash with NaHCO₃ (sat) and Brine.
- Deprotection (Optional): Treat the resulting intermediate with TFA/DCM (1:1) to remove the t-butyl group and unveil the carboxylic acid for further elaboration.[1][7]



[Click to download full resolution via product page](#)

Figure 2: Orthogonal protection strategy demonstrating the utility of the t-butyl ester in multi-step synthesis.[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 5526, 4-(Aminomethyl)cyclohexanecarboxylic acid (Parent Acid). Retrieved from [\[Link\]](#) [1]
- Greene, T. W., & Wuts, P. G. M. (1999). Protective Groups in Organic Synthesis (3rd ed.). [1] Wiley-Interscience. (Reference for stability of tert-butyl esters).
- European Chemicals Agency (ECHA). Registration Dossier - Cyclohexanecarboxylic acid, 4-(aminomethyl)-. Retrieved from [\[Link\]](#) [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN116120213A - Synthesis method of trans-4- (tert-butoxycarbonylamino) cyclohexane carboxylic acid - Google Patents [patents.google.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. framochem.com [framochem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Master File: Tert-butyl 4-(aminomethyl)cyclohexanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12999874/docs#technical-master-file-tert-butyl-4-aminomethyl-cyclohexanecarboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)